

Technical Guide: Physical Characteristics of Butyl 6-methylpiperidine-2-carboxylate

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Compound of Interest

Compound Name: Butyl 6-methylpiperidine-2-carboxylate

Cat. No.: B421269

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: This document provides a technical overview of the physical characteristics of **Butyl 6-methylpiperidine-2-carboxylate**. Due to the limited availability of specific experimental data for this compound, this guide also furnishes detailed, generalized experimental protocols for the determination of key physical properties applicable to piperidine derivatives. Furthermore, a representative experimental workflow for the synthesis and purification of a related compound, tert-**butyl 6-methylpiperidine-2-carboxylate**, is provided to illustrate common laboratory procedures.

Quantitative Data Summary

Direct experimental data for **Butyl 6-methylpiperidine-2-carboxylate** is not readily available in public databases. However, computed data for the closely related analogue, tert-**butyl 6-methylpiperidine-2-carboxylate**, has been compiled from reputable chemical databases. These computed values provide theoretical estimates of the compound's physical properties.

Table 1: Computed Physical and Chemical Properties of tert-**Butyl 6-methylpiperidine-2-carboxylate**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ NO ₂	PubChem
Monoisotopic Mass	199.15723 Da	PubChem
Predicted XlogP	2.0	PubChem

It is imperative to note that these are computationally derived values and should be confirmed by empirical testing.

Experimental Protocols for Physical Characterization

The following are detailed, standard methodologies for determining the primary physical characteristics of organic compounds such as **Butyl 6-methylpiperidine-2-carboxylate**.

Determination of Melting Point

The melting point is a critical indicator of a solid compound's purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

Procedure:

- Ensure the sample is dry and finely powdered. If necessary, gently grind the crystalline sample using a mortar and pestle.

- Pack a small amount of the compound into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.[1]
- Place the capillary tube into the heating block of the melting point apparatus.
- If using a Thiele tube, attach the capillary tube to a thermometer using a rubber band and immerse it in the oil bath.[2]
- Heat the apparatus at a moderate rate initially. As the temperature approaches the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[2]
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.[3]
- For accurate results, perform the determination in triplicate.

Determination of Boiling Point

The boiling point is a key physical constant for a liquid compound.

Apparatus:

- Thiele tube or a small-scale distillation apparatus
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or Bunsen burner

Procedure (Micro method using a Thiele tube):

- Place a small amount (a few milliliters) of the liquid sample into a small test tube.[4]

- Invert a capillary tube (sealed end up) and place it into the test tube containing the liquid.[4]
[5]
- Attach the test tube to a thermometer and place the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).[6]
- Heat the side arm of the Thiele tube gently.[6]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6]
- Continue heating until a steady stream of bubbles is observed, then remove the heat source.
- The liquid will begin to cool, and the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[6]
- Record the barometric pressure as the boiling point is pressure-dependent.[7]

Determination of Density

The density of a liquid can be determined using several methods. The pycnometer method is a highly accurate technique.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass (m_1).

- Fill the pycnometer with the liquid sample, ensuring no air bubbles are trapped. Insert the stopper; excess liquid will be forced out through the capillary.
- Thermostat the pycnometer and its contents in a water bath to a constant temperature (e.g., 20°C).
- Carefully wipe dry the outside of the pycnometer and weigh it (m_2).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., distilled water) and repeat steps 2-4 to get the mass of the pycnometer filled with the reference liquid (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$$
 where $\rho_{\text{reference}}$ is the density of the reference liquid at the measurement temperature.

Representative Experimental Workflow and Visualization

While a specific signaling pathway for **Butyl 6-methylpiperidine-2-carboxylate** is not documented, a generalized workflow for the synthesis and purification of piperidine carboxylates is highly relevant for the target audience. This process illustrates the logical steps from starting materials to a purified product.



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Caption: Generalized workflow for the synthesis and purification of a piperidine carboxylate.

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